

## Application Notes and Protocols: Targeting DDX5 Protein

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### Introduction

DEAD-box helicase 5 (DDX5), also known as p68, is an ATP-dependent RNA helicase involved in numerous cellular processes, including transcription, splicing, and miRNA processing.[1][2] Its dysregulation is implicated in the progression of various cancers, making it a significant target for therapeutic development.[2][3] These application notes provide detailed protocols for the immunoprecipitation of the DDX5 protein, a crucial technique for studying its interactions and functions. Additionally, we discuss the compound **PBX-7011**, a novel small molecule reported to interact with and induce the degradation of DDX5.

While **PBX-7011** is not utilized in a conventional immunoprecipitation workflow, we provide a standard, validated protocol for DDX5 immunoprecipitation using a specific antibody. We also present a hypothetical protocol for a small-molecule pull-down assay, which could be adapted for compounds like **PBX-7011** to investigate their interaction with DDX5.

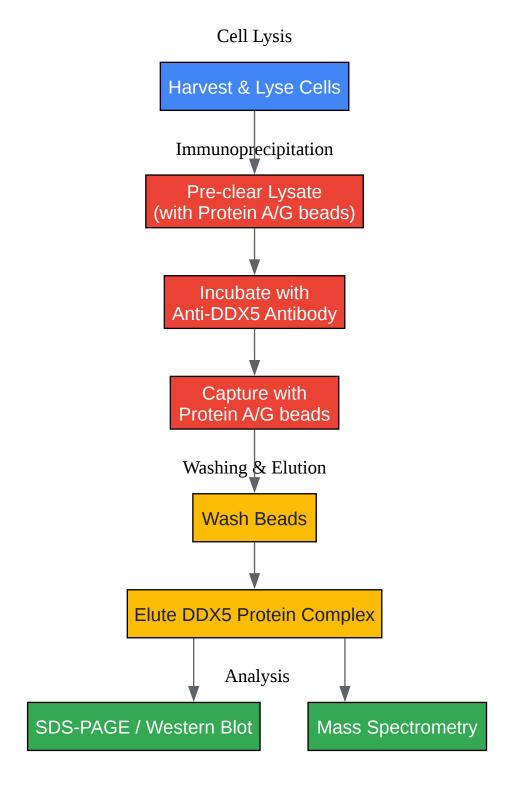
## I. Standard Immunoprecipitation of DDX5 Protein

This protocol describes the enrichment of DDX5 protein from cell lysates using an anti-DDX5 antibody for subsequent analysis (e.g., Western Blotting or Mass Spectrometry).

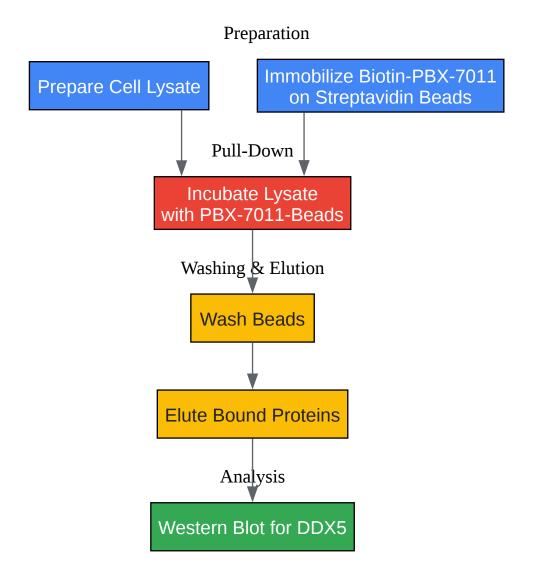


# **Experimental Workflow: Standard DDX5 Immunoprecipitation**

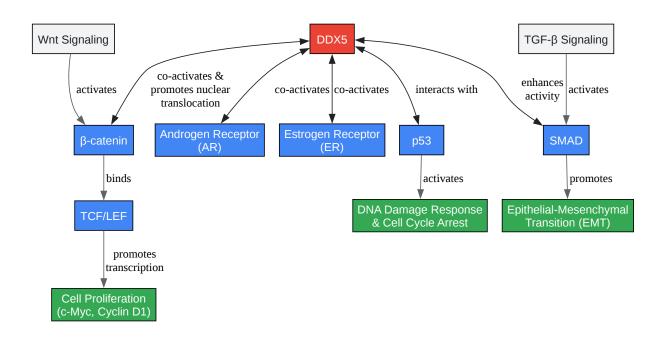












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